

Application Notes & Protocols: Using Berninamycin B as a Probe for Ribosomal Function

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Compound of Interest

Compound Name: *Berninamycin B*

Cat. No.: *B15175449*

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

Berninamycin is a thiopeptide antibiotic produced by *Streptomyces bernensis*.^[1] It belongs to a class of ribosomally synthesized and post-translationally modified peptides (RiPPs) known for their complex structures, featuring a unique oxazolyl-thiazolyl-pyridine core within a 35-membered macrocycle.^{[2][3]} Berninamycin exhibits potent activity against Gram-positive bacteria, including clinically significant strains like methicillin-resistant *Staphylococcus aureus* (MRSA).^[2] Its specific mode of action, which involves targeting a precise location on the bacterial ribosome, makes it an invaluable tool for researchers studying the mechanics of protein synthesis, ribosome structure-function relationships, and for developing novel antimicrobial agents.

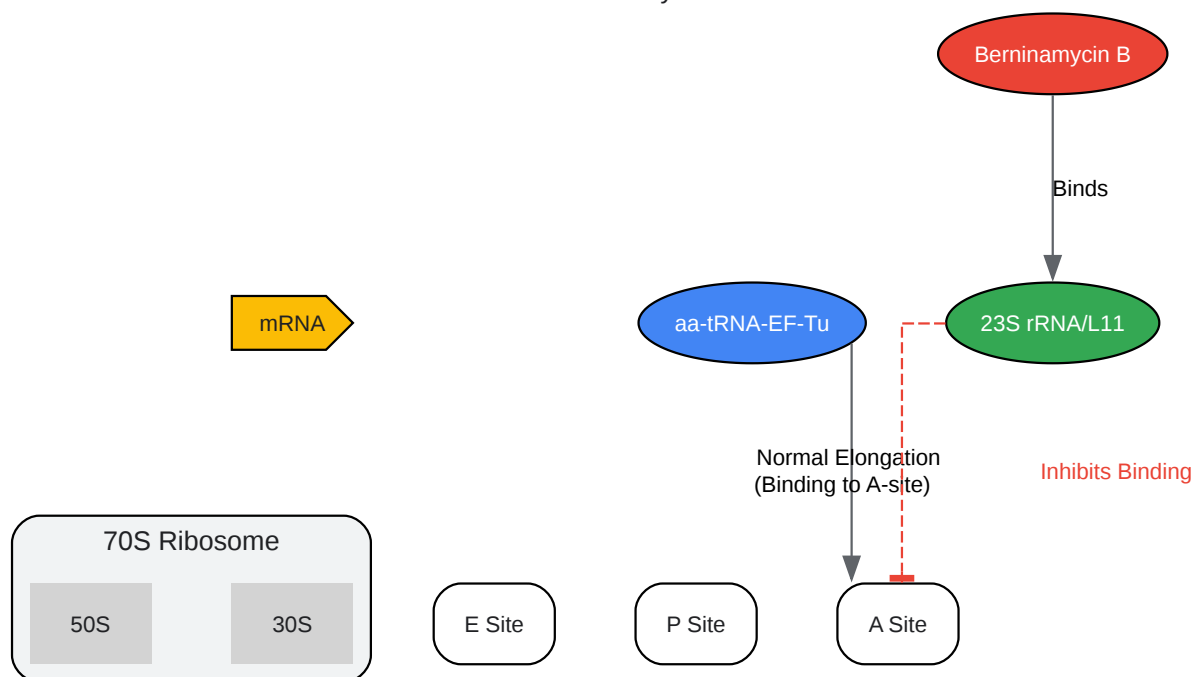
2. Mechanism of Action

Berninamycin exerts its antibiotic effect by inhibiting bacterial protein synthesis.^[4] Its mechanism is highly specific, providing a clear point of intervention for probing ribosomal function.

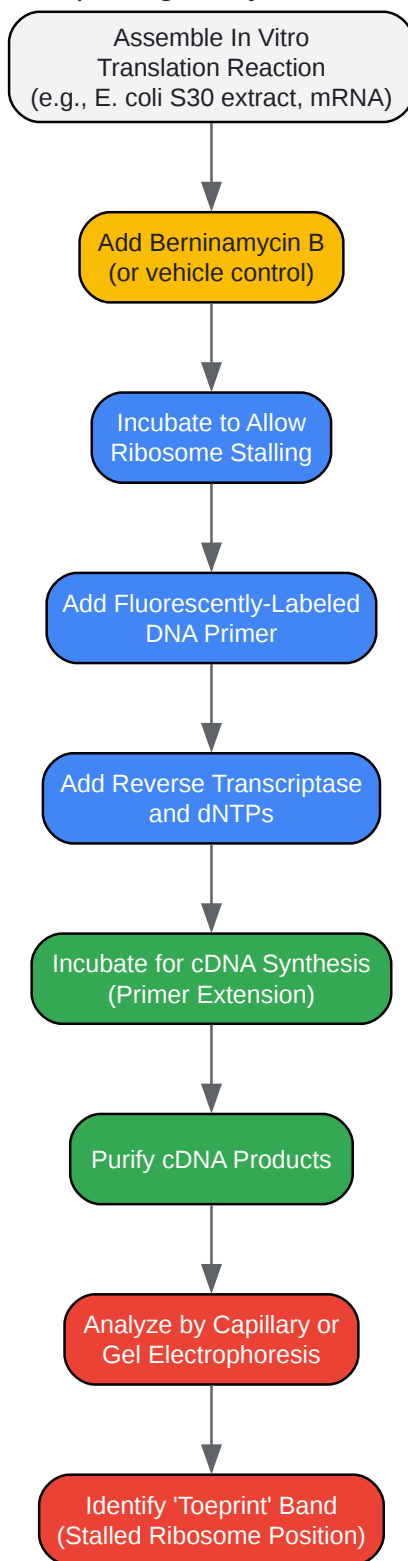
- **Target Site:** The primary target of Berninamycin is the 50S subunit of the bacterial 70S ribosome.^{[2][5]}

- **Binding Pocket:** It binds to a conserved region of the 23S ribosomal RNA (rRNA) in a complex with ribosomal protein L11.^{[1][5]} This binding site is also the target for the related thiopeptide antibiotic, thiostrepton.^[1]
- **Inhibitory Effect:** By binding to the 23S/L11 complex, Berninamycin affects the function of the ribosomal A-site (aminoacyl-tRNA binding site).^{[1][5]} This interaction sterically hinders the binding of elongation factors (such as EF-Tu) to the ribosome, thereby preventing the delivery of aminoacyl-tRNA to the A-site and halting the elongation phase of protein synthesis.^[2]

Mechanism of Berninamycin B Action



Toeprinting Assay Workflow

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